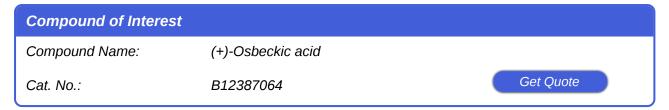


(+)-Osbeckic Acid: A Technical Guide on Physicochemical Properties and Stability

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the physicochemical properties and stability of **(+)-Osbeckic acid**. The information is compiled for professionals in research and drug development, with a focus on presenting clear, quantitative data and outlining the experimental context.

Physicochemical Properties

(+)-Osbeckic acid is a naturally occurring vasorelaxant that can be isolated from Tartary Buckwheat.[1][2] Its fundamental physicochemical characteristics are summarized below.

Table 1: Summary of Physicochemical Properties of (+)-Osbeckic Acid



Property	Value	Source(s)
CAS Number	112923-64-5	[1][3]
Molecular Formula	C7H6O6	[1][3]
Molecular Weight	186.12 g/mol	[1][3]
Appearance	Powder	[3]
Purity	>98% (via HPLC)	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3]
Melting Point	Data not available in cited sources.	
рКа	Data not available in cited sources.	
LogP	Data not available in cited sources.	

Stability Profile

Understanding the stability of a compound is critical for experimental design, formulation, and storage.

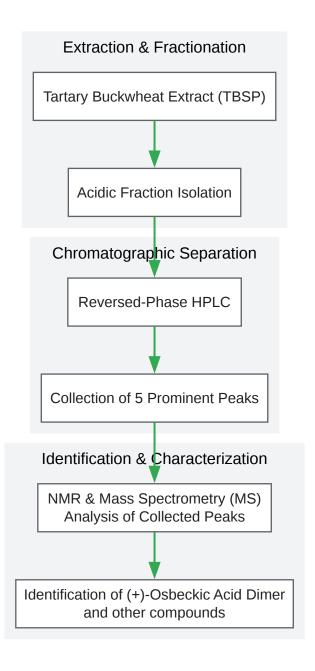
- Temperature and Solution Stability: Dimeric (+)-Osbeckic acid is reported to be stable in solutions and at high temperatures.[3]
- Solvent-Induced Degradation: A degraded peak on the HPLC chromatogram was observed
 when the dimeric form of (+)-Osbeckic acid was dissolved in dimethyl sulfoxide (DMSO).[3]
 This indicates a specific instability in this common solvent.
- Storage Recommendations: For long-term preservation of stock solutions, storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for up to 1 month.[1] It is also recommended to prepare and use solutions on the same day if possible and to store them in separate packages to avoid degradation from repeated freeze-thaw cycles.[1][3]



Experimental Protocols and Methodologies

While specific, detailed protocols from the original isolation studies are not fully provided, this section outlines the general experimental approaches used for characterizing natural products like **(+)-Osbeckic acid**, based on the analytical techniques cited.

The isolation of **(+)-Osbeckic acid** from rutin-free Tartary Buckwheat extract (TBSP) serves as a key example.



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Caption: Workflow for the isolation and identification of (+)-Osbeckic acid.

- Extraction: An acidic fraction is obtained from a rutin-free Tartary Buckwheat extract.[3]
- Chromatography: This fraction is subjected to reversed-phase high-performance liquid chromatography (HPLC) for separation.[3]
- Analysis: Prominent peaks are collected and analyzed using nuclear magnetic resonance (NMR) and mass spectrometry (MS) to determine their chemical structures.[3]
- Identification: Through this process, (+)-Osbeckic acid (as a dimer), along with other compounds like 5-hydroxymethyl-2-furoic acid and protocatechuic acid, were successfully identified.[3]

A general protocol to assess the stability of (+)-Osbeckic acid involves:

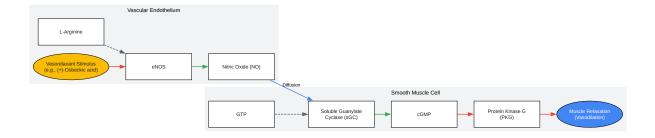
- Sample Preparation: Prepare stock solutions of (+)-Osbeckic acid in various solvents (e.g., DMSO, ethanol, aqueous buffers at different pH levels).
- Storage Conditions: Aliquot the solutions and store them under a matrix of conditions, including different temperatures (e.g., -20°C, 4°C, 37°C) and light exposures (e.g., protected from light vs. ambient light).
- Time-Point Analysis: At specified time points (e.g., 0, 2, 4, 8, 24 hours, and weekly), analyze the samples using a stability-indicating HPLC method.
- Data Evaluation: Quantify the peak area of the parent compound (+)-Osbeckic acid and monitor for the appearance of new peaks, which would indicate degradation products. A "significant change" is typically defined as a failure to meet the established specification.[4] This approach allows for the determination of degradation kinetics and identification of conditions or substances (like DMSO) that compromise stability.[3]

Biological Activity and Potential Signaling Pathway

(+)-Osbeckic acid is characterized as a potent vasorelaxant.[1][2] It was shown to evoke vasorelaxation in phenylephrine-contracted Sprague-Dawley rat thoracic aorta rings with an EC₅₀ value of 887 µM.[2][3] While the precise signaling pathway for (+)-Osbeckic acid has not



been fully elucidated in the cited literature, vasorelaxation is often mediated through pathways that increase cyclic guanosine monophosphate (cGMP) in vascular smooth muscle cells.



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Caption: A generalized signaling pathway for nitric oxide-mediated vasorelaxation.

This diagram illustrates a potential mechanism where a vasorelaxant agent could stimulate endothelial nitric oxide synthase (eNOS) to produce nitric oxide (NO). NO then diffuses into smooth muscle cells, activating soluble guanylate cyclase (sGC) to produce cGMP, which ultimately leads to muscle relaxation and vasodilation. Further research is required to determine if **(+)-Osbeckic acid** acts through this or other vasorelaxant pathways.

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- To cite this document: BenchChem. [(+)-Osbeckic Acid: A Technical Guide on Physicochemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387064#osbeckic-acid-physicochemical-properties-and-stability]

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